

3-Nitro-5-iodobenzotrifluoride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitro-5-iodobenzotrifluoride

Cat. No.: B1313531

[Get Quote](#)

Technical Data: 3-Nitro-5-iodobenzotrifluoride

This guide provides the core chemical properties of **3-Nitro-5-iodobenzotrifluoride**, a compound relevant to researchers and professionals in drug development and chemical synthesis.

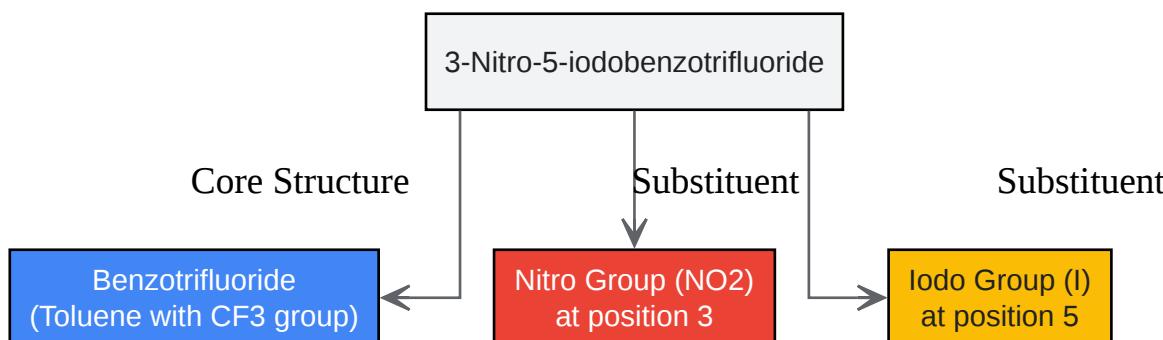
Chemical Properties

The fundamental molecular attributes of **3-Nitro-5-iodobenzotrifluoride** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Reference
Molecular Formula	C ₇ H ₃ F ₃ INO ₂	[1] [2] [3] [4]
Molecular Weight	317.00 g/mol	[3] [4]
IUPAC Name	1-iodo-3-nitro-5-(trifluoromethyl)benzene	[1]
CAS Number	41253-01-4	[1] [2] [3] [4]

Structural Information

The name "**3-Nitro-5-iodobenzotrifluoride**" describes a benzene ring substituted with three distinct functional groups at specific positions. The logical relationship between these components, which defines the molecule's structure, is illustrated below.



[Click to download full resolution via product page](#)

Diagram of the structural components of **3-Nitro-5-iodobenzotrifluoride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. Page loading... [guidechem.com]
- 3. echemi.com [echemi.com]
- 4. 1-IODO-3-NITRO-5-BENZOTRIFLUORIDE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [3-Nitro-5-iodobenzotrifluoride molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1313531#3-nitro-5-iodobenzotrifluoride-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com